

HPLC method for (-)-Quinate quantification

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Compound of Interest

Compound Name: (-)-Quinate

Cat. No.: B1225582

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An HPLC-UV method for the quantification of (-)-quinic acid, a key organic acid in various plant-derived foods and pharmaceutical ingredients, is detailed in this application note. This protocol provides a robust and reliable approach for researchers, scientists, and drug development professionals to accurately measure (-)-quinic acid concentrations in diverse samples.

Principle

This method employs reversed-phase high-performance liquid chromatography (RP-HPLC) coupled with ultraviolet (UV) detection for the separation and quantification of (-)-quinic acid. The separation is achieved on a C18 stationary phase with an acidic aqueous mobile phase containing an organic modifier. The acidic mobile phase ensures that the carboxyl group of quinic acid is protonated, allowing for good retention on the nonpolar stationary phase. Quantification is performed by comparing the peak area of the analyte in a sample to a calibration curve generated from standards of known concentrations.

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a UV detector is required for this analysis. The specific conditions can be adapted based on the available instrumentation and the sample matrix.

Table 1: HPLC Instrumentation and Operating Conditions

Parameter	Condition
HPLC System	Standard HPLC system with UV detector
Column	Separon SGX C18 (or equivalent C18 column) coupled with a Polymer IEX H-form column[1][2]
Mobile Phase	9 mmol/L Sulfuric Acid:Methanol (95:5, v/v)[1][2]
Flow Rate	0.8 mL/min[1][2]
Injection Volume	20 µL
Column Temperature	25°C[1]
Detection Wavelength	215 nm[1][2]

Reagents and Standards

- (-)-Quinic acid reference standard (purity ≥ 98%)
- Sulfuric acid (H₂SO₄), analytical grade
- Methanol (CH₃OH), HPLC grade
- Water, HPLC grade or ultrapure

Standard Solution Preparation

Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of (-)-quinic acid reference standard and dissolve it in a 10 mL volumetric flask with the mobile phase.

Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to achieve concentrations ranging from 30 µg/mL to 1000 µg/mL.[1][2]

Sample Preparation

The sample preparation method will vary depending on the matrix.

For Solid Samples (e.g., plant material, powders):

- Accurately weigh a suitable amount of the homogenized sample.
- Extract the sample with an appropriate solvent (e.g., water, methanol, or a mixture). Sonication or heating may be employed to improve extraction efficiency.
- Centrifuge the extract to pellet any solid material.
- Filter the supernatant through a 0.45 µm syringe filter prior to injection.[\[1\]](#)

For Liquid Samples (e.g., beverages, extracts):

- Centrifuge the sample to remove any particulate matter.
- Filter the sample through a 0.45 µm syringe filter before injection.

Method Validation

The analytical method should be validated according to ICH guidelines to ensure its suitability for the intended purpose.[\[3\]](#) Key validation parameters are summarized below.

Table 2: Summary of Method Validation Parameters

Parameter	Result
Linearity Range	30.1 µg/mL - 24.1 mg/mL [2]
Correlation Coefficient (r^2)	> 0.999 [2]
Limit of Detection (LOD)	10 µg/mL [1] [2]
Limit of Quantification (LOQ)	30 µg/mL [1] [2]
Precision (RSD%)	< 6% [2]
Accuracy (Recovery %)	To be determined by spiking a blank matrix with known concentrations of the analyte.

Experimental Protocols

System Suitability Test

Before starting the analysis, perform a system suitability test to ensure the chromatographic system is performing adequately. Inject a working standard solution (e.g., 100 µg/mL) six times. The relative standard deviation (RSD) of the peak area and retention time should be less than 2%.

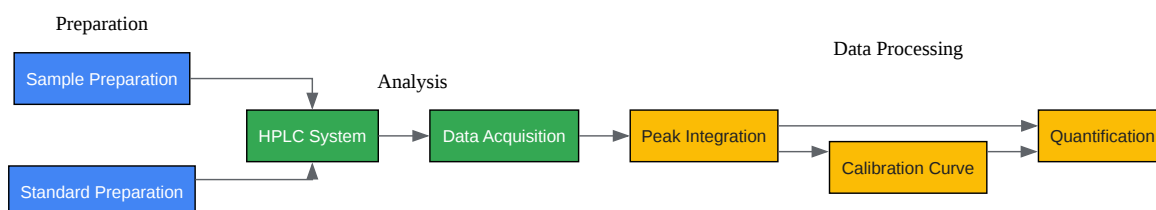
Calibration Curve Construction

- Inject each of the working standard solutions in triplicate.
- Record the peak area for each concentration.
- Plot a calibration curve of the mean peak area versus the concentration of (-)-quinic acid.
- Perform a linear regression analysis to determine the equation of the line ($y = mx + c$) and the correlation coefficient (r^2).

Sample Analysis

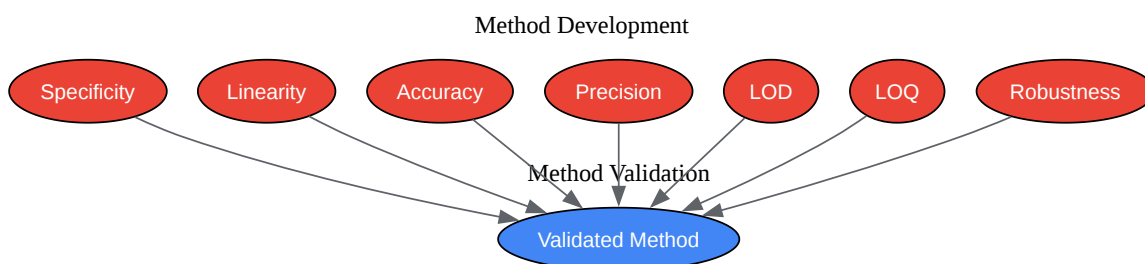
- Inject the prepared sample solutions into the HPLC system.
- Record the peak area of the (-)-quinic acid peak.
- Calculate the concentration of (-)-quinic acid in the sample using the equation from the calibration curve.

Visualizations



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Caption: Experimental workflow for HPLC quantification.



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Caption: Key parameters for method validation.

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References

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